

Long-term storage and stability of GW791343 trihydrochloride solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GW791343 trihydrochloride

Cat. No.: B2473472

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Technical Support Center: GW791343 Trihydrochloride Solutions

This technical support center provides guidance on the long-term storage and stability of **GW791343 trihydrochloride** solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of **GW791343 trihydrochloride**?

A1: The solid form of **GW791343 trihydrochloride** should be stored under desiccating conditions.^[1] For long-term storage, temperatures of -20°C are recommended.^[2] It can be shipped at ambient temperature.^[1]

Q2: What is the recommended way to prepare and store stock solutions of **GW791343 trihydrochloride**?

A2: It is recommended to prepare a concentrated stock solution in a suitable solvent like DMSO.^[2] For long-term storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months or -20°C for up to 1 month.^[3] Storing under nitrogen is also recommended for solutions stored at -20°C.^[3]

Q3: Can I store diluted, ready-to-use solutions of **GW791343 trihydrochloride**?

A3: It is highly recommended to prepare working solutions for in vivo experiments freshly on the same day of use.[3] Long-term storage of diluted aqueous solutions is not recommended as the stability may be limited.[2]

Q4: In which solvents is **GW791343 trihydrochloride** soluble?

A4: **GW791343 trihydrochloride** is soluble in water up to 100 mM and also soluble in DMSO. [1][2] For in vivo studies, complex solvent systems are often used to achieve the desired concentration and stability.[3]

Q5: What is the difference between **GW791343 trihydrochloride** and dihydrochloride?

A5: The search results refer to both the trihydrochloride and dihydrochloride salts of GW791343.[3][4] From a practical standpoint regarding storage and handling, their stability and solubility characteristics are expected to be very similar. Both are salts of the same active compound.

Data Summary Tables

Table 1: Storage Conditions for **GW791343 Trihydrochloride**

Form	Storage Temperature	Duration	Special Conditions
Solid	Room Temperature	Up to 12 months	Under desiccating conditions[1]
Solid	-20°C	Long-term	N/A[2]
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw[3]
Stock Solution	-20°C	Up to 1 month	Store under nitrogen, aliquot[3]
In Vivo Working Solution	N/A	N/A	Prepare fresh for same-day use[3]

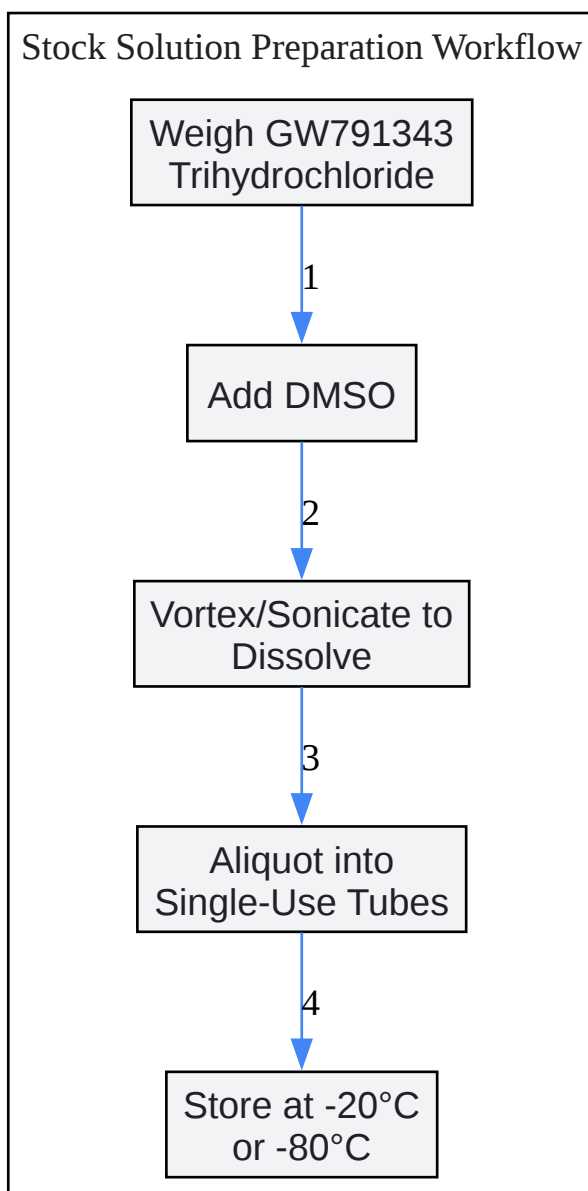
Table 2: Solubility of **GW791343 Trihydrochloride**

Solvent	Maximum Concentration	Notes
Water	100 mM	[1]
DMSO	Soluble	Often used for stock solutions[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2 mg/mL (4.47 mM)	For in vivo use[3]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2 mg/mL (4.47 mM)	For in vivo use[3]
10% DMSO, 90% Corn Oil	≥ 2 mg/mL (4.47 mM)	For in vivo use[3]

Experimental Protocols & Workflows

Protocol 1: Preparation of a Stock Solution in DMSO

- Weigh the required amount of **GW791343 trihydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of pure DMSO to achieve the desired concentration (e.g., 10 mM).
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -20°C or -80°C as recommended.



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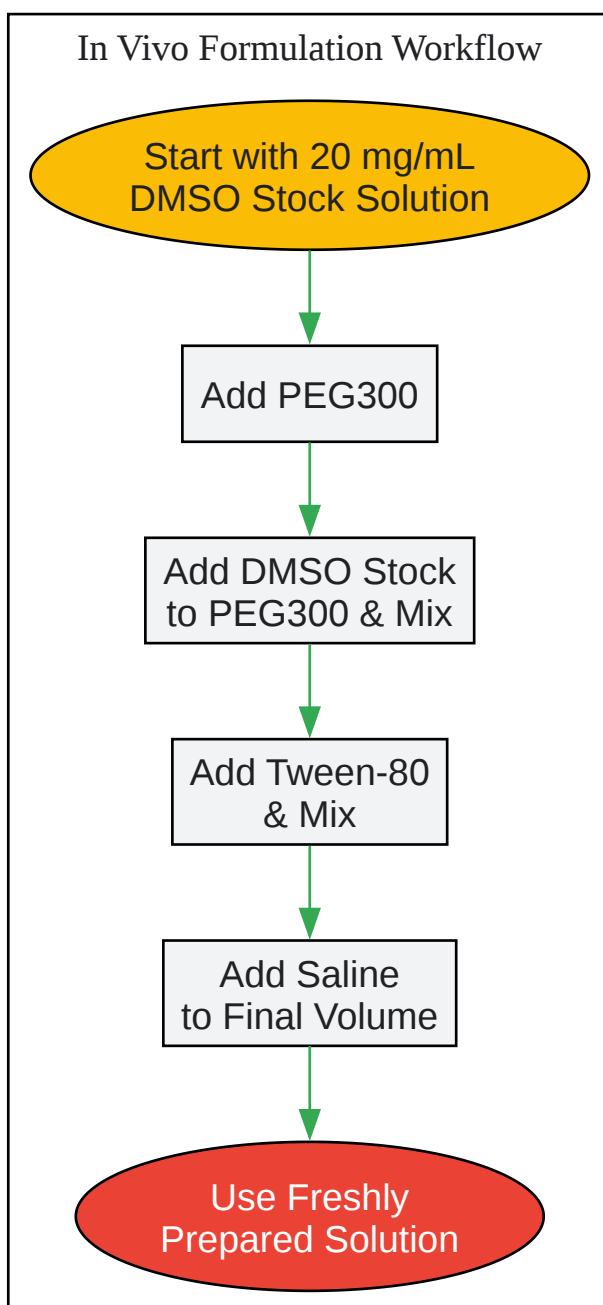
Caption: Workflow for preparing a DMSO stock solution.

Protocol 2: Preparation of an In Vivo Formulation

This protocol is an example based on a common formulation.[3]

- Start with a pre-made concentrated stock solution of GW791343 in DMSO (e.g., 20 mg/mL).
- In a sterile tube, add 400 μ L of PEG300.

- To the PEG300, add 100 μ L of the 20 mg/mL DMSO stock solution and mix thoroughly.
- Add 50 μ L of Tween-80 and mix again until the solution is homogeneous.
- Add 450 μ L of saline to reach a final volume of 1 mL. The final concentration will be 2 mg/mL.
- This working solution should be prepared fresh before each experiment.



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Caption: Example workflow for in vivo formulation.

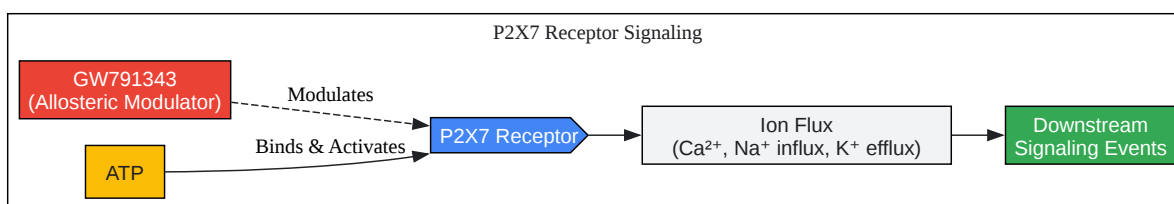
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in stock solution upon storage	- Solvent evaporation- Exceeded solubility limit- Temperature fluctuations	- Ensure vials are tightly sealed.- Briefly warm the solution and sonicate to redissolve. If precipitation persists, the solution may be supersaturated.- Avoid repeated freeze-thaw cycles by using single-use aliquots.
Cloudiness or precipitation when preparing aqueous working solutions	- Poor solubility in the final aqueous buffer- Incorrect order of solvent addition	- Increase the percentage of co-solvents like DMSO or PEG300 if the experimental design allows.- Ensure the compound is fully dissolved in the organic solvent before adding the aqueous component. Add the aqueous solution slowly while vortexing.- Gentle warming and sonication can aid dissolution. [3]
Loss of compound activity over time	- Degradation of the compound in solution- Adsorption to plasticware	- Always use freshly prepared working solutions. [3] - Store stock solutions at -80°C for maximal stability. [3] - Consider using low-adhesion microcentrifuge tubes for storage.
Inconsistent experimental results	- Incomplete dissolution of the compound- Degradation of the compound in solution- Improper storage	- Visually inspect solutions for any particulate matter before use.- Prepare fresh solutions for each experiment from a properly stored stock aliquot.- Review and adhere strictly to

the recommended storage conditions.

Signaling Pathway

GW791343 is an allosteric modulator of the P2X7 receptor.[5][6] The P2X7 receptor is an ATP-gated ion channel. Its activation leads to various downstream cellular events.



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- To cite this document: BenchChem. [Long-term storage and stability of GW791343 trihydrochloride solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2473472#long-term-storage-and-stability-of-gw791343-trihydrochloride-solutions]

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